

Physical and chemical properties of Yuexiandajisu E

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Compound of Interest

Compound Name: Yuexiandajisu E

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Yuexiandajisu E: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Yuexiandajisu E is a naturally occurring diterpenoid isolated from the roots of *Euphorbia ebracteolata*. This document provides a detailed overview of its physical and chemical properties, compiled from spectroscopic and analytical data. It includes a thorough description of the experimental protocols for its isolation and structural elucidation. Furthermore, this guide summarizes the current understanding of its biological activities, including its cytotoxic effects on various cancer cell lines. The information is presented to support further research and development of **Yuexiandajisu E** as a potential therapeutic agent.

Physical and Chemical Properties

Yuexiandajisu E is a diterpenoid compound with a complex molecular structure. Its properties have been determined through a combination of spectroscopic analysis and chemical methods.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ O ₅	[1]
Molecular Weight	350.4 g/mol	[1]
Appearance	Powder	[1]
CAS Number	866556-16-3	
Source	Roots of Euphorbia ebracteolata	[1]
Compound Type	Diterpenoid	[1]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Experimental Protocols

Isolation and Purification

The isolation of **Yuexiandajisu E** from the roots of Euphorbia ebracteolata involves a multi-step extraction and chromatographic process.

Figure 1: General workflow for the isolation of Yuexiandajisu E.

The dried and powdered roots of Euphorbia ebracteolata are extracted with 95% ethanol at room temperature. The resulting extract is concentrated under reduced pressure. The residue is then suspended in water and partitioned with ethyl acetate (EtOAc). The EtOAc-soluble fraction is subjected to column chromatography on silica gel, eluting with a gradient of petroleum ether and acetone to yield several fractions. **Yuexiandajisu E** is obtained by further purification of these fractions using repeated column chromatography on Sephadex LH-20 and reverse-phase C18 silica gel.

Structural Elucidation

The chemical structure of **Yuexiandajisu E** was determined using a combination of spectroscopic techniques.

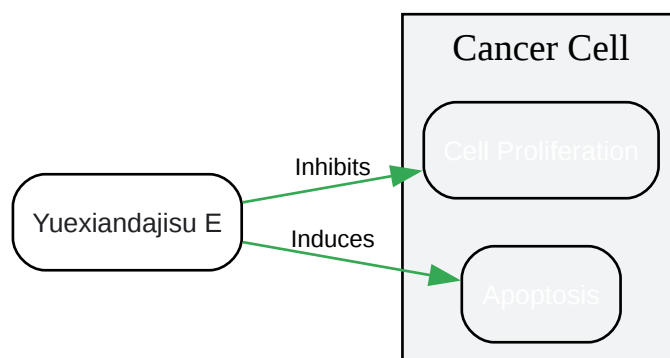
- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR, ^{13}C NMR, COSY, HSQC, and HMBC experiments are conducted to establish the connectivity of protons and carbons and to elucidate the complete two-dimensional structure of the molecule.
- X-ray Crystallography: Single-crystal X-ray diffraction analysis provides the definitive three-dimensional structure and stereochemistry of the compound.

Biological Activity

Yuexiandajisu E belongs to the family of diterpenoids, many of which have been reported to exhibit a wide range of pharmacological activities, including cytotoxic, anti-inflammatory, and anti-HIV effects.[2]

Cytotoxic Activity

Yuexiandajisu E has been evaluated for its cytotoxic effects against several cancer cell lines. The primary study on this compound reported its activity against ANA-1 (murine macrophage), B16 (murine melanoma), and Jurkat (human T-cell leukemia) tumor cells. While the specific IC_{50} values for **Yuexiandajisu E** were not detailed in the available abstract, the study implies that it possesses cytotoxic properties. A related compound isolated from the same plant, Yuexiandajisu D, showed moderate cytotoxic activity against HCT-8 (human ileocecal adenocarcinoma) and Bel-7402 (human hepatoma) cell lines.[1]



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Figure 2: Proposed mechanism of cytotoxic action.

Other Potential Activities

Diterpenoids isolated from *Euphorbia ebracteolata* have also been investigated for other biological activities. Some rosane-type diterpenoids from this plant have demonstrated moderate inhibitory effects against *Mycobacterium tuberculosis*.^[3] This suggests that **Yuexiandajisu E** could also be a candidate for anti-tuberculosis research. Further studies are required to explore the full spectrum of its biological activities.

Conclusion

Yuexiandajisu E is a diterpenoid with a well-characterized chemical structure, isolated from *Euphorbia ebracteolata*. The available data indicates its potential as a cytotoxic agent, warranting further investigation into its mechanism of action and its efficacy in preclinical models. The detailed experimental protocols provided in this guide should facilitate the reproduction of its isolation and the synthesis of analogs for structure-activity relationship studies. Future research should also explore its potential anti-tuberculosis and other pharmacological activities.

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